

onvansertib solubility issues DMSO ethanol preparation

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Compound Focus: Onvansertib

CAS No.: 1034616-18-6

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Onvansertib Solubility & Storage Guide

The following table consolidates solubility data and storage recommendations for **onvansertib** from supplier specifications and scientific literature [1] [2] [3].

Solvent	Solubility	Concentration	Storage & Stability
DMSO	Soluble	21-50 mg/mL (39.44 - 93.89 mM) [1] [3]	Powder: -20°C or -80°C for long-term storage [1] [3]. Stock Solution: -80°C for 1 year; -20°C for 6 months. Avoid repeated freeze-thaw cycles [3].
Ethanol	Soluble	2-10 mg/mL (3.76 - 18.78 mM) [1] [2] -	Water Insoluble or very slightly soluble [1] [2] [3] - -

Critical Handling Notes & Troubleshooting

- **Moisture-Sensitive DMSO:** Fresh, moisture-free DMSO is critical. **Moisture-absorbing DMSO significantly reduces the solubility of onvansertib** [1]. Always use a freshly opened, anhydrous DMSO supply for preparing stock solutions.
- **Aiding Dissolution:** For DMSO solutions, **sonication and gentle heating are recommended** to dissolve the compound completely [2] [3].

- **Solution Appearance:** A clear, homogeneous solution indicates proper dissolution. Cloudiness or precipitation suggests issues with solvent quality, concentration, or dissolution technique.

Laboratory Preparation Protocols

Preparing In Vitro Stock Solutions

DMSO Stock Solution (10-50 mM)

- **Weigh** the required amount of **onvansertib** powder.
- **Add** DMSO to achieve your target concentration (e.g., 25 mg/mL yields a 46.95 mM solution) [2].
- **Dissolve** by brief sonication and warming if necessary [2] [3].
- **Aliquot** and store at -80°C for long-term use.

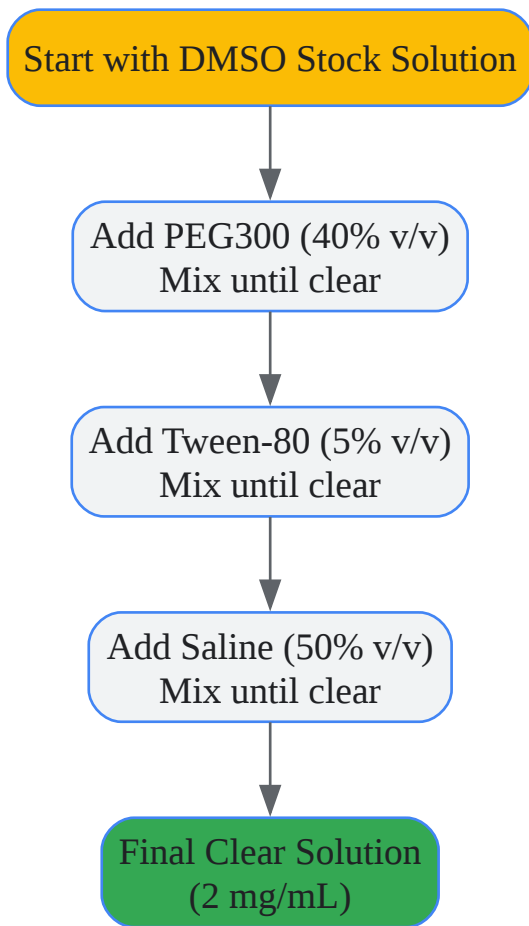
Ethanol Stock Solution (~10 mg/mL)

- **Weigh** the **onvansertib** powder.
- **Add** absolute ethanol to achieve a 10 mg/mL concentration [2].
- **Dissolve** with gentle heating if needed [2].

Preparing In Vivo Dosing Formulations

For animal studies, **onvansertib** is typically prepared as a homogeneous suspension or solution using specific vehicles. Below are two validated protocols [1] [3]:

Protocol 1: Clear Solution (for higher bioavailability) This method produces a clear solution at 2 mg/mL, suitable for various administration routes [1] [3].



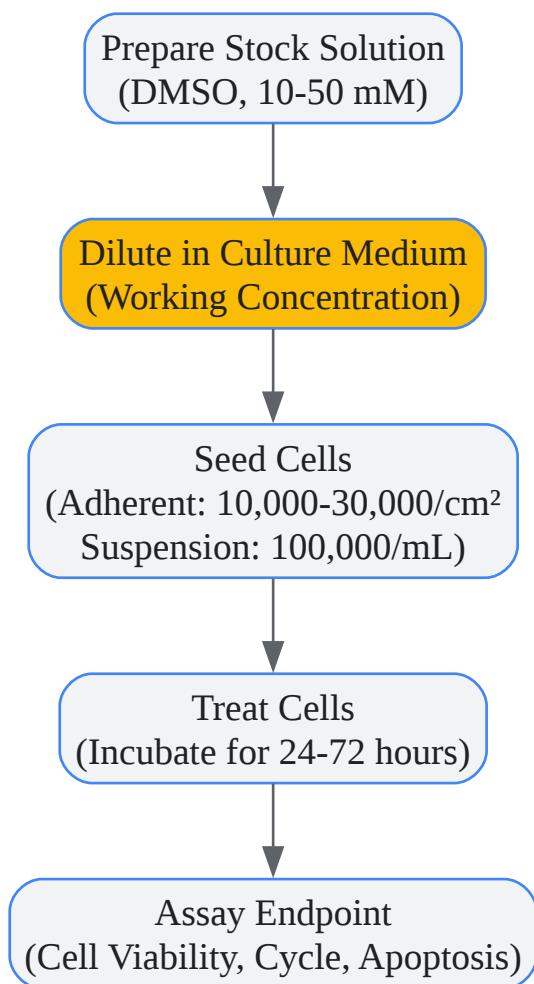
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Protocol 2: Homogeneous Suspension (for oral gavage) This method creates a stable suspension at ≥ 5 mg/mL using a carboxymethyl cellulose (CMC-Na) vehicle [1].

- **Prepare Vehicle:** Dissolve CMC-Na in purified water to the desired concentration (e.g., 0.5-1%).
- **Weigh onvansertib** powder (5 mg per 1 mL of final suspension).
- **Add** the CMC-Na solution to the powder.
- **Mix** thoroughly using a vortex mixer or magnetic stirrer to achieve a homogeneous, milky suspension without large clumps.

Experimental Workflow for Cell-Based Assays

This workflow outlines the typical steps for evaluating **onvansertib** in cell-based assays, based on methods described in the literature [1].



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Key Notes on Cell Assays:

- **Cell Lines Tested:** The antiproliferative activity of **onvansertib** has been demonstrated across a broad panel of over 137 solid tumor and hematological cancer cell lines [1] [2].
- **Reported Activity:** In specific cell lines like A2780 (ovarian cancer), the IC₅₀ for antiproliferative activity is **42 nM**, while cell cycle arrest was observed in CAL51 cells at concentrations between **0.1 to 1 μM** [1].

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References

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